

Essential Safety and Logistical Information for Handling 2CBFly-NBOMe

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Compound of Interest

Compound Name: 2CBFly-NBOMe

Cat. No.: B12741209

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This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2CBFly-NBOMe**. This compound is a potent synthetic phenethylamine and a derivative of the 2C-B psychedelic. Due to its high potency and the significant health risks associated with the NBOMe class of compounds, stringent safety protocols must be implemented to prevent accidental exposure.

Hazard Identification and Risk Assessment

2CBFly-NBOMe is a potent 5-HT2A receptor agonist.^[1] Compounds in the NBOMe series are known for their psychoactive effects at sub-milligram doses and have been associated with severe intoxications, including fatalities.^[2] The primary routes of exposure are inhalation, ingestion, and dermal or ocular contact. Due to the lack of comprehensive toxicity data, **2CBFly-NBOMe** should be treated as a highly hazardous substance.

A thorough risk assessment must be conducted before any handling of **2CBFly-NBOMe**. This assessment should consider the quantity of the substance being used, the type of procedures being performed, and the potential for aerosol generation.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for various laboratory activities involving **2CBFly-NBOMe**.

Activity	Recommended Personal Protective Equipment (PPE)
Weighing and Dispensing (Dry Powder)	- Full-face powered air-purifying respirator (PAPR) with P100/FFP3 filters.- Disposable coveralls (e.g., Tyvek) with elastic cuffs.- Double nitrile gloves.- Disposable shoe covers.
Solution Preparation and Dilution	- Chemical fume hood.- Full-face shield or safety goggles.- Lab coat.- Double nitrile gloves.
In-vitro / In-vivo Experiments	- Appropriate containment (e.g., biosafety cabinet for cell-based assays).- Lab coat.- Safety glasses.- Nitrile gloves.
Waste Disposal	- Chemical fume hood.- Full-face shield or safety goggles.- Lab coat.- Heavy-duty nitrile or butyl rubber gloves.

Operational Plan for Handling 2CBFly-NBOMe

A systematic approach is essential for the safe handling of **2CBFly-NBOMe** from receipt to disposal.

Pre-Handling Procedures

- Training: All personnel must be trained on the specific hazards of **2CBFly-NBOMe** and the established standard operating procedures (SOPs).
- Area Designation: Designate a specific area within the laboratory for the handling of **2CBFly-NBOMe**. This area should be clearly marked with warning signs.
- Equipment Preparation: Ensure all necessary equipment, including PPE, containment devices (fume hood, glove box), and emergency supplies (spill kit, first aid), is readily available and in good working order.
- Decontamination Solutions: Prepare fresh decontamination solutions (e.g., 10% bleach solution followed by 70% ethanol) for cleaning surfaces and equipment.

Handling Procedures

- Containment: All manipulations of powdered **2CBFly-NBOMe** that could generate dust must be performed within a certified chemical fume hood or a glove box.
- Weighing: Use a dedicated analytical balance within the containment area. Use anti-static weigh paper or a tared container to minimize dispersal of the powder.
- Solution Preparation: Add solvent to the powdered compound slowly to avoid splashing. Ensure the container is securely capped before mixing.
- Labeling: All containers with **2CBFly-NBOMe** must be clearly labeled with the chemical name, concentration, hazard symbols, and date of preparation.

Post-Handling Procedures

- Decontamination: Thoroughly decontaminate all surfaces and equipment that may have come into contact with **2CBFly-NBOMe**.
- PPE Removal: Remove PPE in the designated doffing area, avoiding self-contamination. Dispose of all disposable PPE as hazardous waste.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after completing work and before leaving the laboratory.

Disposal Plan

All waste contaminated with **2CBFly-NBOMe** must be treated as hazardous waste.

- Solid Waste: This includes contaminated PPE, weigh papers, and pipette tips. Collect in a dedicated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all aqueous and solvent-based solutions containing **2CBFly-NBOMe** in separate, clearly labeled, and sealed hazardous waste containers. Do not mix with other waste streams.
- Sharps: Contaminated needles and syringes should be placed in a designated sharps container for hazardous waste.

Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

Experimental Protocols

Preparation of a 1 mg/mL Stock Solution in DMSO

Objective: To prepare a 1 mg/mL stock solution of **2CBFly-NBOMe** in dimethyl sulfoxide (DMSO) for use in in-vitro experiments.

Materials:

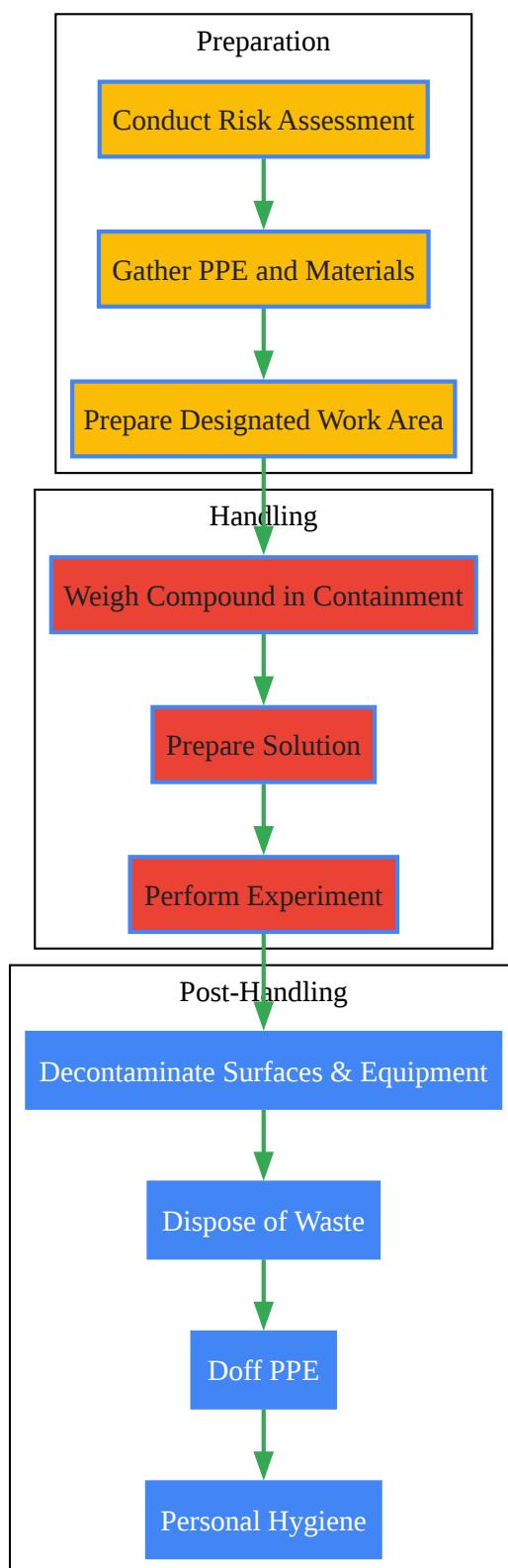
- **2CBFly-NBOMe** hydrochloride (powder)
- Anhydrous DMSO
- Calibrated analytical balance
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Perform all operations within a chemical fume hood.
- Don appropriate PPE as outlined in the table above for "Solution Preparation and Dilution."
- Tare a sterile, pre-weighed microcentrifuge tube on the analytical balance.
- Carefully weigh 1 mg of **2CBFly-NBOMe** powder into the tared tube. Record the exact weight.
- Using a calibrated micropipette, add the appropriate volume of DMSO to the tube to achieve a final concentration of 1 mg/mL. For example, for 1 mg of powder, add 1 mL of DMSO.
- Securely cap the tube and vortex thoroughly until the powder is completely dissolved.

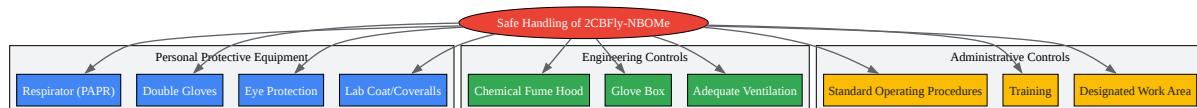
- Visually inspect the solution to ensure there are no undissolved particulates.
- Label the tube clearly with "**2CBFly-NBOMe**, 1 mg/mL in DMSO," the date of preparation, and appropriate hazard symbols.
- Store the stock solution at -20°C or as recommended for the specific experimental application.

Visualizations



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Caption: Workflow for Handling **2CBFly-NBOMe**.



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Caption: Key Safety Precautions for **2CBFly-NBOMe**.

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- 2. Toxicities associated with NBOMe ingestion, a novel class of potent hallucinogens: A review of the literature - PMC [pmc.ncbi.nlm.nih.gov]
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